

N1-Methoxymethyl Picrinine: A Comprehensive Technical Overview of its Structure Elucidation

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Compound of Interest

Compound Name: *N1-Methoxymethyl picrinine*

Cat. No.: B12429405

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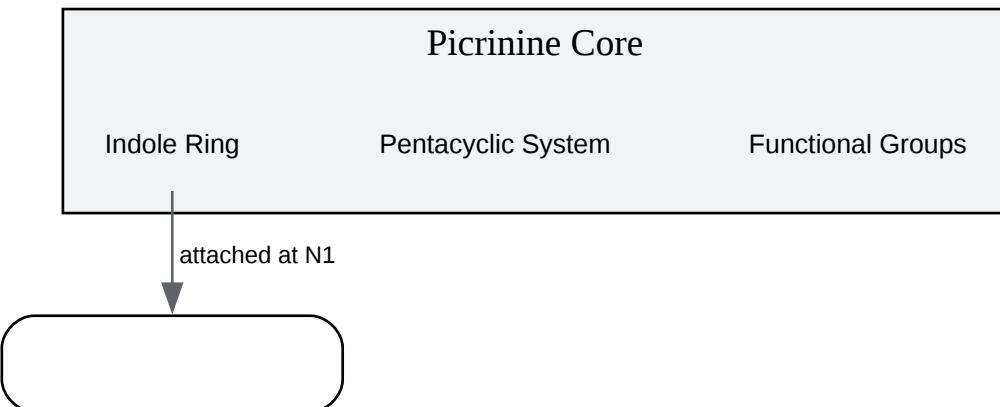
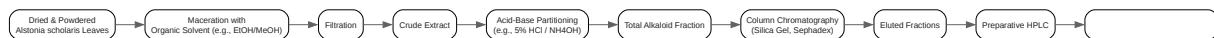
This technical guide provides a detailed overview of the structure elucidation and confirmation of **N1-Methoxymethyl picrinine**, a significant indole alkaloid. The information is compiled from available scientific literature and is intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

Introduction

N1-Methoxymethyl picrinine is a monoterpenoid indole alkaloid isolated from the leaves of *Alstonia scholaris*, a plant with a rich history in traditional medicine. The structural novelty of this compound, particularly the presence of a methoxymethyl group at the N1 position of the indole nucleus, has garnered interest within the scientific community. Understanding its precise molecular architecture is crucial for further investigation into its biosynthetic pathways, pharmacological activities, and potential as a lead compound in drug discovery.

Isolation and Purification

The primary source for the isolation of **N1-Methoxymethyl picrinine** is the leaves of *Alstonia scholaris*. While the complete, detailed experimental protocol from the original publication by Wang et al. (2009) could not be accessed for this guide, a general workflow for the isolation of indole alkaloids from plant material is presented below. This process typically involves extraction, acid-base partitioning, and chromatographic separation.



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